

4-[(Ethylsulfonyl)amino]benzoic acid molecular structure and SMILES

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Compound of Interest

Compound Name: 4-[(Ethylsulfonyl)amino]benzoic acid

Cat. No.: B045992

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Technical Guide: 4-[(Ethylsulfonyl)amino]benzoic Acid

For Researchers, Scientists, and Drug Development Professionals

Introduction

This document provides a comprehensive technical overview of **4-[(Ethylsulfonyl)amino]benzoic acid**, a key organic compound with applications in medicinal chemistry and materials science. This guide details its molecular structure, physicochemical properties, a probable synthetic route, and a general analytical workflow.

Molecular Structure and Identification

4-[(Ethylsulfonyl)amino]benzoic acid, also known as 4-ethanesulfonamidobenzoic acid, is an aromatic compound containing a benzoic acid moiety substituted with an ethylsulfonylamino group at the para position.

SMILES (Simplified Molecular Input Line Entry System): CCS(=O)(=O)NC1=CC=C(C=C1)C(=O)O[1]

The SMILES string provides a linear representation of the molecule's two-dimensional structure.

Molecular Formula: C₉H₁₁NO₄S[\[1\]](#)

CAS Number: 116855-56-2

Molecular Structure Visualization

The following diagram illustrates the chemical structure of **4-[(Ethylsulfonyl)amino]benzoic acid**.



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References

- 1. PubChemLite - 4-ethanesulfonamidobenzoic acid (C₉H₁₁NO₄S) [pubchemlite.lcsb.uni.lu]
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